

Introduction: Navigating the Safety Profile of a Novel Research Compound

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran |
| CAS No.: | 140896-85-1 |
| Cat. No.: | B2816566 |

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The 2,3-dihydrobenzofuran scaffold is a privileged structure in medicinal chemistry and drug development, serving as a core component in numerous natural and synthetic bioactive molecules.[1] Its derivatives are explored for a wide range of applications, including anticancer, anti-inflammatory, and antimicrobial agents.[1] **6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran** represents a specific molecule within this class, offering a unique substitution pattern for investigation by researchers and scientists.

However, as with many novel research chemicals, a comprehensive, officially published Safety Data Sheet (SDS) for **6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran** is not readily available in public databases. This guide addresses this critical information gap. Adhering to the principle that all chemical products should be treated with the recognition of "having unknown hazards and toxicity," this document provides a robust safety and handling framework.[2]

To achieve this, we will synthesize data from the close structural analog, 6-Bromo-2,3-dihydrobenzofuran (CAS RN: 189035-22-1), for which safety information is documented.[2][3] [4] This approach, combined with established principles of chemical safety, provides an in-

depth guide for drug development professionals to manage the risks associated with this compound class.

Section 1: Compound Identification and Physicochemical Properties

Precise identification is the foundation of chemical safety. While specific, experimentally-derived data for the dimethylated title compound is scarce, the properties of its parent analog, 6-Bromo-2,3-dihydrobenzofuran, provide a reliable baseline for handling and storage protocols.

| Property | Value (for 6-Bromo-2,3-dihydrobenzofuran) | Reference |
|-------------------|---|-----------|
| IUPAC Name | 6-bromo-2,3-dihydro-1-benzofuran | [3] |
| CAS Number | 189035-22-1 | [3] |
| Molecular Formula | C ₈ H ₇ BrO | [4] |
| Molecular Weight | 199.05 g/mol | |
| Physical Form | Solid | |
| Boiling Point | 239.8 °C at 760 mmHg | |
| Water Solubility | Very slightly soluble (0.22 g/L) at 25 °C | [4] |
| Storage | Store at room temperature in a dry, cool, well-ventilated place. [3] | |

Note: The molecular formula for the title compound, **6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran**, is C₁₀H₁₁BrO, and its molecular weight is approximately 227.10 g/mol .[5]

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating hazard information.[6] The documented GHS classification for the analog 6-Bromo-2,3-dihydrobenzofuran mandates specific handling precautions. Researchers must assume the title compound carries, at a minimum, these same hazards.

| Hazard Class | Hazard Statement Code | Hazard Statement | Signal Word | Pictogram |
|--|-----------------------|----------------------------------|-------------|--------------------------|
| Acute toxicity, Oral | H302 | Harmful if swallowed | Warning | GHS07 (Exclamation Mark) |
| Skin irritation | H315 | Causes skin irritation | Warning | GHS07 (Exclamation Mark) |
| Serious eye irritation | H319 | Causes serious eye irritation | Warning | GHS07 (Exclamation Mark) |
| Specific target organ toxicity – single exposure | H335 | May cause respiratory irritation | Warning | GHS07 (Exclamation Mark) |

Data sourced from multiple suppliers for 6-Bromo-2,3-dihydrobenzofuran.[3]

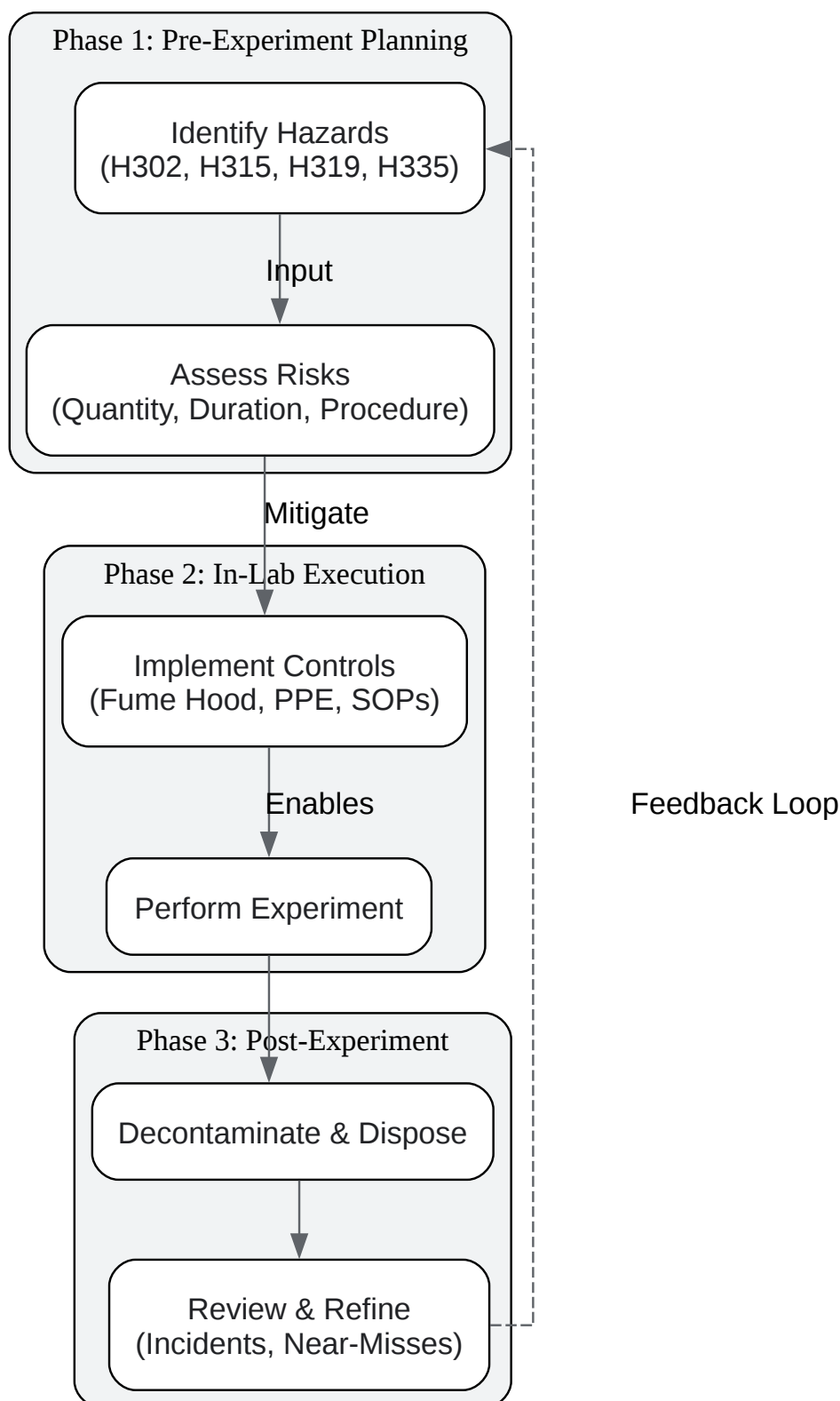
Expert Interpretation for the Researcher:

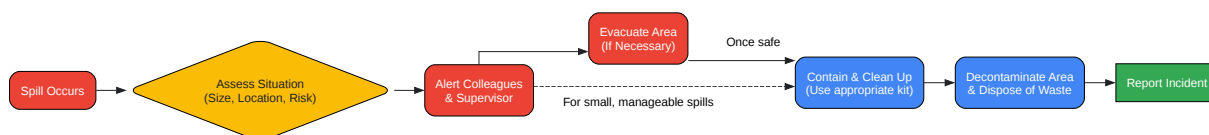
- H302 (Harmful if swallowed): This classification demands rigorous measures to prevent accidental ingestion. All work should be conducted in a designated laboratory environment, and eating, drinking, or smoking is strictly prohibited.[3]
- H315 & H319 (Skin and Eye Irritation): These hazards are the primary drivers for mandatory Personal Protective Equipment (PPE). The potential for irritation necessitates the use of appropriate gloves and safety goggles with side-shields to prevent any contact.[3]

- H335 (May cause respiratory irritation): This indicates that the compound, likely as a dust or aerosol, can irritate the respiratory tract. All handling of the solid material should occur in a certified chemical fume hood or a glove box to prevent inhalation.[3]

Section 3: Proactive Risk Assessment Workflow

A culture of safety is proactive, not reactive. Before any experimental work begins, a thorough risk assessment must be performed. The following workflow provides a systematic approach to identifying and mitigating risks associated with **6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran**.





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Caption: Workflow for Responding to a Chemical Spill.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician. [7]* In Case of Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation occurs, get medical help. Contaminated clothing must be removed and washed before reuse. [3][7]* In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician immediately. [3][7]* If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [3]* Specific Hazards: Combustion may produce hazardous products like carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (e.g., hydrogen bromide). * Protective Actions: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear. [3]

Section 6: Stability, Reactivity, and Disposal

- Reactivity and Stability: The compound is stable under recommended storage conditions. [3]* Incompatible Materials: Avoid contact with strong oxidizing agents. * Hazardous

Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides and hydrogen halides. * Disposal Protocol: This material and its container must be disposed of as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company. Do not allow the chemical to enter drains or the environment. All disposal practices must be in accordance with applicable federal, state, and local regulations. [3][7]

Section 7: Toxicological and Ecological Profile

- Toxicological Information: No specific toxicological studies have been conducted on **6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran**. The GHS classification indicates it is harmful if swallowed and causes skin, eye, and respiratory irritation. [3]For context, studies on the parent 2,3-benzofuran structure have shown potential for liver damage in animal models following oral exposure, though this cannot be directly extrapolated. [8]To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. [7]* Ecological Information: There is no specific data available. As a matter of best practice and to prevent environmental contamination, this chemical should not be allowed to enter drains or waterways. [3]Related benzofuran compounds have been shown to be toxic to aquatic life with long-lasting effects. [9]

Conclusion

While **6-Bromo-2,2-dimethyl-2,3-dihydrobenzofuran** is a valuable compound for research and development, the absence of a dedicated Safety Data Sheet necessitates a cautious and informed approach to its handling. By leveraging the available data for the close structural analog 6-Bromo-2,3-dihydrobenzofuran, this guide establishes a comprehensive safety framework. The core principles are to minimize all routes of exposure through a combination of engineering controls and appropriate PPE, to be prepared for emergencies, and to handle disposal responsibly. For researchers, scientists, and drug development professionals, a proactive commitment to these safety protocols is not just a matter of compliance, but a cornerstone of scientific integrity.

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